

Application Notes and Protocols for Bromacil Analysis in Soil by Gas Chromatography

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Compound of Interest

Compound Name: *Bromacil*

Cat. No.: *B1667870*

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Introduction

Bromacil (5-bromo-3-sec-butyl-6-methyluracil) is a broad-spectrum herbicide primarily used for the control of annual and perennial weeds and brush.^[1] Its persistence in soil and potential for groundwater contamination necessitate reliable and sensitive analytical methods for its monitoring in environmental samples.^[1] This application note provides detailed protocols for the extraction and cleanup of **bromacil** from soil samples for subsequent analysis by Gas Chromatography (GC). Two primary extraction methods are presented: a traditional solvent extraction method based on U.S. Environmental Protection Agency (EPA) protocols and a more modern approach using the Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method. The protocols are intended for use by researchers, scientists, and professionals in environmental monitoring and drug development.

Experimental Protocols

Two distinct methodologies for the extraction and cleanup of **bromacil** from soil are detailed below.

Method 1: Traditional Solvent Extraction and Liquid-Liquid Cleanup

This method is adapted from established EPA protocols and involves solvent extraction with chloroform followed by a liquid-liquid partitioning cleanup.^[1]

2.1.1. Materials and Reagents

- Soil sample, air-dried and sieved (2 mm)
- **Bromacil** analytical standard
- Chloroform, HPLC grade[1]
- Hexane, HPLC grade[1]
- Toluene, HPLC grade
- Sodium sulfate, anhydrous, analytical grade
- 0.1% Sodium Hydroxide (NaOH) solution
- Celite® 545 or equivalent
- Deionized water
- Blender or homogenizer
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Rotary evaporator
- Separatory funnels (250 mL)
- Centrifuge and centrifuge tubes
- Nitrogen evaporator

2.1.2. Extraction Procedure

- Weigh 25 g of the prepared soil sample into a blender cup.
- Add a sufficient volume of chloroform to the blender cup to ensure thorough mixing.
- Blend the mixture for 10 minutes.

- Filter the extract through a Buchner funnel containing Whatman #5 filter paper and a layer of Celite.
- Transfer the soil cake back to the blender and repeat the extraction twice more with fresh chloroform.
- Combine all the filtrates into a round-bottom flask.
- Add 10 mL of deionized water to the combined extract and evaporate the chloroform using a rotary evaporator at 60°C.

2.1.3. Cleanup Procedure (Liquid-Liquid Partitioning)

- Transfer the remaining aqueous extract to a 250 mL separatory funnel. The final volume should not exceed 100 mL.
- Add 50 mL of hexane to the separatory funnel, shake vigorously for 1 minute, and allow the layers to separate.
- Discard the upper hexane layer. Repeat this washing step two more times.
- Transfer the aqueous phase to a clean 250 mL separatory funnel using three 25 mL rinses of 0.1% NaOH solution. The final volume should be less than 80 mL.
- The cleaned extract is now ready for final preparation before GC analysis.

2.1.4. Final Sample Preparation

- Evaporate the cleaned extract to a small volume (approximately 5 mL) using a rotary evaporator at 60°C.
- Transfer the concentrated extract to a graduated centrifuge tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of toluene for GC analysis.

Method 2: QuEChERS Extraction and Dispersive SPE Cleanup

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method offers a simpler and faster alternative for pesticide residue analysis.

2.2.1. Materials and Reagents

- Soil sample, air-dried and sieved (2 mm)
- **Bromacil** analytical standard
- Acetonitrile, HPLC grade
- Deionized water
- QuEChERS extraction salts (e.g., citrate buffered salts)
- Dispersive SPE (dSPE) cleanup tubes containing primary secondary amine (PSA) and C18 sorbents.
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge

2.2.2. Extraction Procedure

- Weigh 10 g of the prepared soil sample into a 50 mL centrifuge tube. For dry soil, add 7 mL of deionized water and allow it to hydrate for 30 minutes.
- Add 10 mL of acetonitrile to the centrifuge tube.
- Cap the tube and vortex vigorously for 5 minutes to extract the **bromacil**.
- Add the QuEChERS extraction salts to the tube.

- Immediately cap and shake the tube vigorously for 2 minutes.
- Centrifuge the tube for 5 minutes at ≥ 3000 rcf.

2.2.3. Cleanup Procedure (Dispersive SPE)

- Take a 1 mL aliquot of the supernatant (acetonitrile layer) and transfer it to a dSPE cleanup tube containing PSA and C18.
- Vortex the dSPE tube for 30 seconds.
- Centrifuge the tube for 2 minutes at ≥ 5000 rcf.
- The resulting supernatant is the cleaned extract, ready for GC analysis.

Gas Chromatography (GC) Analysis

The cleaned extracts can be analyzed using a Gas Chromatograph equipped with either a Nitrogen-Phosphorus Detector (NPD), an Electron Capture Detector (ECD), or a Mass Spectrometer (MS).

3.1. Recommended GC Parameters

Parameter	Recommended Setting	Source(s)
GC System	Agilent 6890N or equivalent	
Injector	Split/Splitless	
Injection Volume	1-4 μ L	
Injector Temperature	250 °C	
Carrier Gas	Helium or Hydrogen	
Column	HP-5ms (30 m x 0.32 mm, 0.25 μ m) or equivalent	
10% SP-2250 on 100-120 Supelcoport (2' x 2mm ID)		
Oven Program	Varies depending on column and analytes. A typical program might be: Initial temp 80°C, hold for 1 min, ramp at 20°C/min to 280°C, hold for 5 min.	
Detector	Nitrogen-Phosphorus Detector (NPD) or Mass Spectrometer (MS)	
NPD Temperature	320 °C	
MS Source Temp.	230 °C	-
MS Quad Temp.	150 °C	-
MS Mode	Selected Ion Monitoring (SIM) for quantitative analysis	

Quantitative Data Summary

The following table summarizes typical performance data for **bromacil** analysis in soil using GC-based methods.

Parameter	Value	Method	Matrix	Source
Recovery	>80%	Solid-Phase Extraction	Water	
68.5% - 112.1%	Sonication with ACN/water, partition into DCM	Soil		
95.3% (overall mean for 10 pesticides)	Ethyl acetate extraction	Soil		
Limit of Detection (LOD)	0.1 - 10.4 µg/kg	GC-NPD	Soil	
1.7 - 5.0 ng/g (corresponds to 25-75 pg injected)	GC-AED	Soil		
0.003 µg/g	QuEChERS, LC-MS/MS & GC-MS/MS	Loamy Sand Soil		
Limit of Quantification (LOQ)	0.01 µg/g	QuEChERS, LC-MS/MS & GC-MS/MS	Loamy Sand Soil	
Method Sensitivity	0.05 ppm	Chloroform extraction, GC with Hall 700A detector	Soil	

Diagrams



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Caption: Traditional Solvent Extraction Workflow for **Bromacil** Analysis.



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Caption: QuEChERS Workflow for **Bromacil** Analysis in Soil.

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References

- 1. epa.gov [epa.gov]
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